

Safety Data Sheet (SDS) Whitepaper: CAS 701253-01-2

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Compound of Interest

Compound Name: *3-[(Isopropylamino)sulfonyl]-4-methoxybenzoic acid*

CAS No.: 701253-01-2

Cat. No.: B2921723

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In-Depth Hazard Assessment and Handling Guide for 4-Methoxy-3-[(propan-2-yl)sulfamoyl]benzoic acid

Executive Summary

CAS 701253-01-2, chemically identified as 4-methoxy-3-[(propan-2-yl)sulfamoyl]benzoic acid (or **3-[(isopropylamino)sulfonyl]-4-methoxybenzoic acid**), is a specialized organic compound frequently utilized as an intermediate in pharmaceutical synthesis and drug discovery[1]. As a sulfonamide-containing benzoic acid derivative, it presents specific physicochemical properties that dictate its handling, storage, and safety protocols[1]. This whitepaper transcends a standard 16-section Safety Data Sheet (SDS) by providing researchers and safety officers with a mechanistic understanding of the compound's hazards, ensuring that laboratory protocols are both self-validating and scientifically grounded.

Physicochemical Profiling & Structural Causality

Understanding the physical properties of CAS 701253-01-2 is essential for predicting its behavior in laboratory environments. The compound typically presents as a solid powder.

Quantitative Data Summary

Property	Value	Causality / Implication
CAS Number	701253-01-2	Unique identifier for safety tracking and inventory.
Molecular Formula	C ₁₁ H ₁₅ NO ₅ S	Indicates potential for SO _x and NO _x emissions upon combustion[1].
Molecular Weight	273.31 g/mol	Moderately sized organic intermediate[1].
Monoisotopic Mass	273.0671 Da	Relevant for LC-MS identification and purity validation[2].
Predicted XlogP	1.2	Suggests moderate lipophilicity; low risk of severe bioaccumulation[2].
Storage Temperature	Room Temperature (RT)	Stable under standard laboratory conditions; avoid extreme heat[3].

Structural Causality

The molecule features three distinct functional groups that govern its reactivity and safety profile:

- **Carboxylic Acid (-COOH):** Imparts mild acidic properties. In aqueous environments or upon contact with mucous membranes, it can act as a localized irritant by disrupting cellular lipid bilayers.
- **Sulfonamide Group (-SO₂NH-):** Sulfonamides are well-known pharmacophores but can also trigger hypersensitivity reactions (sulfa allergies) in susceptible individuals[1]. Direct dermal or inhalation exposure must be minimized to prevent immune sensitization.

- **Methoxy Group (-OCH₃):** An electron-donating group on the aromatic ring that influences the compound's electronic distribution and solubility, making it soluble in polar organic solvents (e.g., DMSO, DMF) but less soluble in non-polar solvents.

Toxicological Mechanisms & Hazard Assessment

While CAS 701253-01-2 is not classified as a highly lethal poison, its structural components necessitate strict handling precautions.

- **Skin and Eye Irritation:** The acidic nature of the benzoic acid moiety can cause localized inflammation (erythema) upon direct contact with the skin or eyes.
- **Respiratory Tract Irritation:** Because the compound is supplied as a powder, aerosolized particulates can be easily inhaled if mishandled. The deposition of these acidic particulates in the respiratory tract can cause coughing, mucosal irritation, and shortness of breath.
- **Sensitization Risk:** Due to the presence of the sulfonamide group^[1], repeated exposure may lead to immune-mediated sensitization. Once sensitized, an individual may experience severe allergic reactions upon subsequent exposures, even at trace concentrations.

Operational Safety Protocols

To ensure a self-validating safety system, the following step-by-step methodologies must be strictly adhered to. Every action is designed to mitigate the specific structural hazards identified above.

Protocol A: Routine Handling and Storage

- **Engineering Controls:** Always handle the powder inside a certified chemical fume hood to prevent the aerosolization of particulates into the laboratory environment.
- **Personal Protective Equipment (PPE):**
 - **Gloves:** Don nitrile gloves (minimum 0.11 mm thickness) to prevent dermal contact and potential sensitization.
 - **Eye Protection:** Wear tight-fitting chemical safety goggles to protect against accidental powder dispersion.

- Respirator: If handling outside a fume hood is absolutely necessary, an N95 or P100 particulate respirator is required to prevent inhalation.
- Storage: Store in a tightly sealed container at room temperature[3]. Keep away from strong oxidizing agents and moisture to prevent chemical degradation and caking.

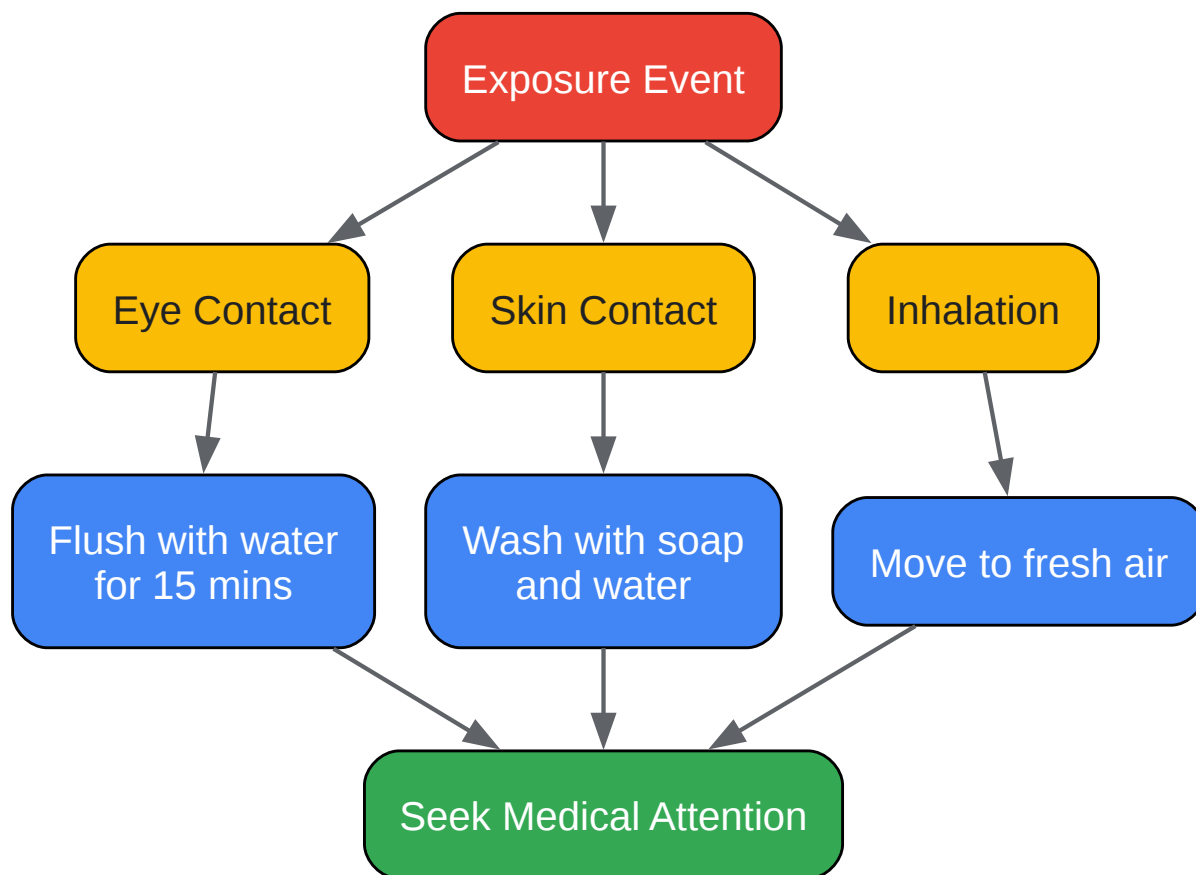
Protocol B: Emergency Spill Response

In the event of a powder spill, the primary objective is to prevent aerosolization and subsequent inhalation or dermal exposure.

- Evacuate and Isolate: Immediately clear unprotected personnel from the immediate vicinity of the spill.
- Don PPE: Ensure the spill responder is wearing a particulate respirator, safety goggles, and double nitrile gloves.
- Containment: Do not dry sweep, as the mechanical action will aerosolize the acidic powder. Instead, gently cover the spill with a damp absorbent material (e.g., wet sand or vermiculite) to suppress dust.
- Collection: Use a non-sparking plastic scoop to transfer the wetted material into a designated, sealable hazardous waste container.
- Decontamination: Wash the spill area thoroughly with soap and water, ensuring all residual acidic traces are neutralized and removed.
- Disposal: Label the container clearly and dispose of it in accordance with local environmental regulations for sulfonamide-containing organic waste.

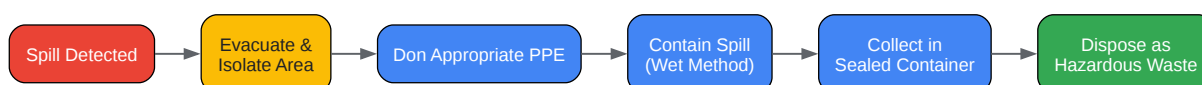
Workflows & Visualizations

The following diagrams map the logical progression for exposure response and spill neutralization, ensuring rapid, error-free decision-making in high-stress scenarios.



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Figure 1: Step-by-step emergency response workflow for CAS 701253-01-2 exposure.



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Figure 2: Sequential chemical spill containment and neutralization protocol.

References

- PubChemLite / Université du Luxembourg. "701253-01-2 (C11H15NO5S) Structural and Mass Information." Accessed March 5, 2026.[[Link](#)]

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